

An In-depth Technical Guide to (3-Ethoxypropyl)urea

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Compound of Interest

Compound Name: (3-Ethoxypropyl)urea

Cat. No.: B2505307

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(3-Ethoxypropyl)urea is a chemical compound belonging to the urea family, characterized by an ethoxypropyl group attached to one of the nitrogen atoms of the urea moiety. While specific details for this compound are not widely available in public databases, this guide provides a comprehensive overview of its known properties, a general synthesis approach, and safety considerations based on the parent compound, urea. This document is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields.

Chemical and Physical Properties

Specific experimental data for **(3-Ethoxypropyl)urea** is not readily available. The following table summarizes the known information for **(3-Ethoxypropyl)urea** and provides data for the parent compound, urea, for reference.

Property	(3-Ethoxypropyl)urea	Urea (for reference)
CAS Number	Not Found	57-13-6
Molecular Formula	C ₆ H ₁₄ N ₂ O ₂ [1]	CH ₄ N ₂ O
Molecular Weight	146.19 g/mol [1]	60.06 g/mol
Appearance	-	White solid[2]
Melting Point	-	131 - 135 °C[2]
Boiling Point	-	Decomposes >132 °C[2]
Density	-	1.32 g/cm ³
Solubility	-	Highly soluble in water

Synthesis of (3-Ethoxypropyl)urea: A General Approach

A common and effective method for the synthesis of monosubstituted ureas, such as **(3-Ethoxypropyl)urea**, is the reaction of a primary amine with an isocyanate. In this case, 3-ethoxypropan-1-amine would be reacted with an isocyanate source. A detailed experimental protocol for a similar reaction is provided below.

Experimental Protocol: Synthesis of a Monosubstituted Urea

Materials:

- 3-ethoxypropan-1-amine
- Potassium isocyanate (or a suitable isocyanate precursor)
- Hydrochloric acid (HCl)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Dichloromethane (DCM))
- Sodium bicarbonate (NaHCO₃) solution

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)
- Magnetic stirrer and stir bar

Procedure:

- **Preparation of the Amine Salt:** Dissolve 3-ethoxypropan-1-amine in a suitable anhydrous solvent in a round-bottom flask. Cool the solution in an ice bath. Slowly add one equivalent of concentrated hydrochloric acid to form the amine hydrochloride salt.
- **Reaction with Isocyanate:** To the stirred suspension of the amine hydrochloride, add one equivalent of potassium isocyanate.
- **Reaction Monitoring:** Allow the reaction mixture to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by adding water. Transfer the mixture to a separatory funnel.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- **Washing:** Wash the combined organic layers sequentially with a saturated sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** The crude **(3-Ethoxypropyl)urea** can be purified by recrystallization from a suitable solvent system or by column chromatography.

Safety and Handling

A specific Safety Data Sheet (SDS) for **(3-Ethoxypropyl)urea** is not publicly available. Therefore, it is crucial to handle this compound with care, assuming it may have hazards associated with substituted ureas. The following safety precautions are based on the SDS for the parent compound, urea.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.[2]
- Handling: Handle in a well-ventilated area. Avoid generating dust. Avoid contact with skin, eyes, and clothing.[2]
- Storage: Store in a tightly closed container in a dry and cool place.[2]
- First Aid:
 - In case of skin contact: Wash off immediately with plenty of water.
 - In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
 - If inhaled: Move the person into fresh air.
 - If swallowed: Rinse mouth with water. Do NOT induce vomiting.[2]

Signaling Pathways and Biological Activity

There is no specific information available in the searched literature regarding the involvement of **(3-Ethoxypropyl)urea** in any signaling pathways or its biological activities. Research in this area would be necessary to elucidate its potential roles.

Diagrams

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References

- 1. scbt.com [scbt.com]
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